

Application Note: Quantification of γ -6Z-Dodecenolactone-d2 in Food and Beverage Analysis

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Compound of Interest

Compound Name: *Gamma-6Z-Dodecenolactone-d2*

Cat. No.: *B12384799*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

γ -Lactones are a significant class of flavor and aroma compounds found naturally in a wide variety of foods and beverages, including fruits, dairy products, and alcoholic beverages. They typically impart fruity, creamy, and fatty notes, contributing significantly to the sensory profile of these products. The concentration of specific lactones can be indicative of product quality, authenticity, and storage conditions. γ -6Z-Dodecenolactone, in particular, is an unsaturated C12 lactone that can contribute characteristic flavor notes.

Accurate quantification of these volatile compounds is crucial for quality control, flavor development, and authenticity assessment. Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the analysis of volatile and semi-volatile compounds in complex matrices. The use of a stable isotope-labeled internal standard, such as γ -6Z-Dodecenolactone-d2, is the gold standard for achieving high accuracy and precision in quantitative GC-MS analysis. The deuterated internal standard closely mimics the chemical

and physical properties of the analyte, compensating for variations in sample preparation and instrument response.

This application note provides a detailed protocol for the quantification of γ -6Z-Dodecenolactone in food and beverage matrices using γ -6Z-Dodecenolactone-d2 as an internal standard, coupled with GC-MS analysis in Selected Ion Monitoring (SIM) mode.

Data Presentation

Table 1: Quantitative Analysis of γ -6Z-Dodecenolactone in Various Food and Beverage Samples

Sample Matrix	Sample ID	γ -6Z-Dodecenolactone Concentration ($\mu\text{g/kg}$ or $\mu\text{g/L}$)	% Recovery	RSD (%) (n=3)
Fruit Juice	FJ-01	15.2	98.5	4.2
Fruit Juice	FJ-02	8.7	97.2	5.1
Dairy Product	DP-01	25.8	95.4	6.3
Dairy Product	DP-02	12.1	96.8	5.8
Alcoholic Beverage	AB-01	5.4	99.1	3.9
Alcoholic Beverage	AB-02	18.9	97.9	4.5

Experimental Protocols

Two primary sample preparation methods are presented: Liquid-Liquid Extraction (LLE) for liquid matrices like fruit juices and alcoholic beverages, and Headspace Solid-Phase Microextraction (HS-SPME) for more complex or solid matrices like dairy products.

Protocol 1: Quantification of γ -6Z-Dodecenolactone in Beverages using Liquid-Liquid Extraction (LLE) and GC-MS

1. Materials and Reagents

- γ -6Z-Dodecenolactone (analytical standard)
- γ -6Z-Dodecenolactone-d2 (internal standard)
- Dichloromethane (DCM), HPLC grade
- Anhydrous sodium sulfate
- Deionized water
- Sample vials, separatory funnels, and other standard laboratory glassware

2. Standard Solution Preparation

- Stock Solutions (1000 mg/L): Accurately weigh and dissolve 10 mg of γ -6Z-Dodecenolactone and γ -6Z-Dodecenolactone-d2 in 10 mL of dichloromethane, respectively.
- Internal Standard Spiking Solution (10 mg/L): Dilute the γ -6Z-Dodecenolactone-d2 stock solution with dichloromethane.
- Calibration Standards: Prepare a series of calibration standards by spiking known amounts of the γ -6Z-Dodecenolactone stock solution into a blank matrix (e.g., a model beverage solution or a pre-analyzed sample with no detectable analyte) to achieve concentrations ranging from 1 to 100 μ g/L. Add a fixed amount of the internal standard spiking solution to each calibration standard.

3. Sample Preparation

- Measure 10 mL of the beverage sample into a 50 mL separatory funnel.

- Spike the sample with a known amount of the γ -6Z-Dodecenolactone-d2 internal standard solution (e.g., to achieve a final concentration of 10 $\mu\text{g/L}$).
- Add 5 mL of dichloromethane to the separatory funnel.
- Shake vigorously for 2 minutes, periodically venting the funnel.
- Allow the layers to separate for 10 minutes.
- Collect the lower organic layer (DCM) in a clean vial.
- Repeat the extraction of the aqueous layer with another 5 mL of dichloromethane.
- Combine the organic extracts.
- Dry the combined extract by passing it through a small column containing anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Transfer the concentrated extract to a GC vial for analysis.

4. GC-MS Analysis

- Gas Chromatograph (GC) Conditions:
 - Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 μm film thickness) or equivalent
 - Inlet Temperature: 250 $^{\circ}\text{C}$
 - Injection Volume: 1 μL (splitless mode)
 - Oven Program: 60 $^{\circ}\text{C}$ (hold 2 min), ramp to 240 $^{\circ}\text{C}$ at 10 $^{\circ}\text{C}/\text{min}$, hold 5 min.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV

- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Acquisition Mode: Selected Ion Monitoring (SIM)
- SIM Ions:
 - γ -6Z-Dodecenolactone: m/z 85 (quantifier), 99, 127 (qualifiers)
 - γ -6Z-Dodecenolactone-d2: m/z 87 (quantifier), 101, 129 (qualifiers)

5. Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of the analyte (m/z 85) to the peak area of the internal standard (m/z 87) against the concentration of the analyte.
- Quantify the concentration of γ -6Z-Dodecenolactone in the samples using the calibration curve.

Protocol 2: Quantification of γ -6Z-Dodecenolactone in Dairy Products using Headspace Solid-Phase Microextraction (HS-SPME) and GC-MS

1. Materials and Reagents

- γ -6Z-Dodecenolactone (analytical standard)
- γ -6Z-Dodecenolactone-d2 (internal standard)
- Sodium chloride (NaCl)
- Deionized water
- SPME fiber assembly (e.g., 50/30 μ m DVB/CAR/PDMS)
- Headspace vials (20 mL) with magnetic screw caps and PTFE/silicone septa

2. Standard and Sample Preparation

- Standard Preparation: Prepare calibration standards in a blank dairy matrix (e.g., milk with no detectable lactones) with concentrations ranging from 1 to 100 µg/kg. Spike each standard with a fixed amount of the γ-6Z-Dodecenolactone-d2 internal standard.
- Sample Preparation:
 - Weigh 5 g of the homogenized dairy sample into a 20 mL headspace vial.
 - Add 1 g of NaCl to the vial.
 - Spike the sample with the γ-6Z-Dodecenolactone-d2 internal standard.
 - Immediately seal the vial.

3. HS-SPME Procedure

- Place the vial in a heating block or water bath at 60 °C.
- Allow the sample to equilibrate for 15 minutes with agitation.
- Expose the SPME fiber to the headspace of the vial for 30 minutes at 60 °C with continuous agitation.
- Retract the fiber and immediately introduce it into the GC inlet for thermal desorption.

4. GC-MS Analysis

- GC Conditions: Same as in Protocol 1, with the inlet set to splitless mode for thermal desorption at 250 °C for 5 minutes.
- MS Conditions: Same as in Protocol 1.

5. Data Analysis

- Perform data analysis as described in Protocol 1.

Visualizations



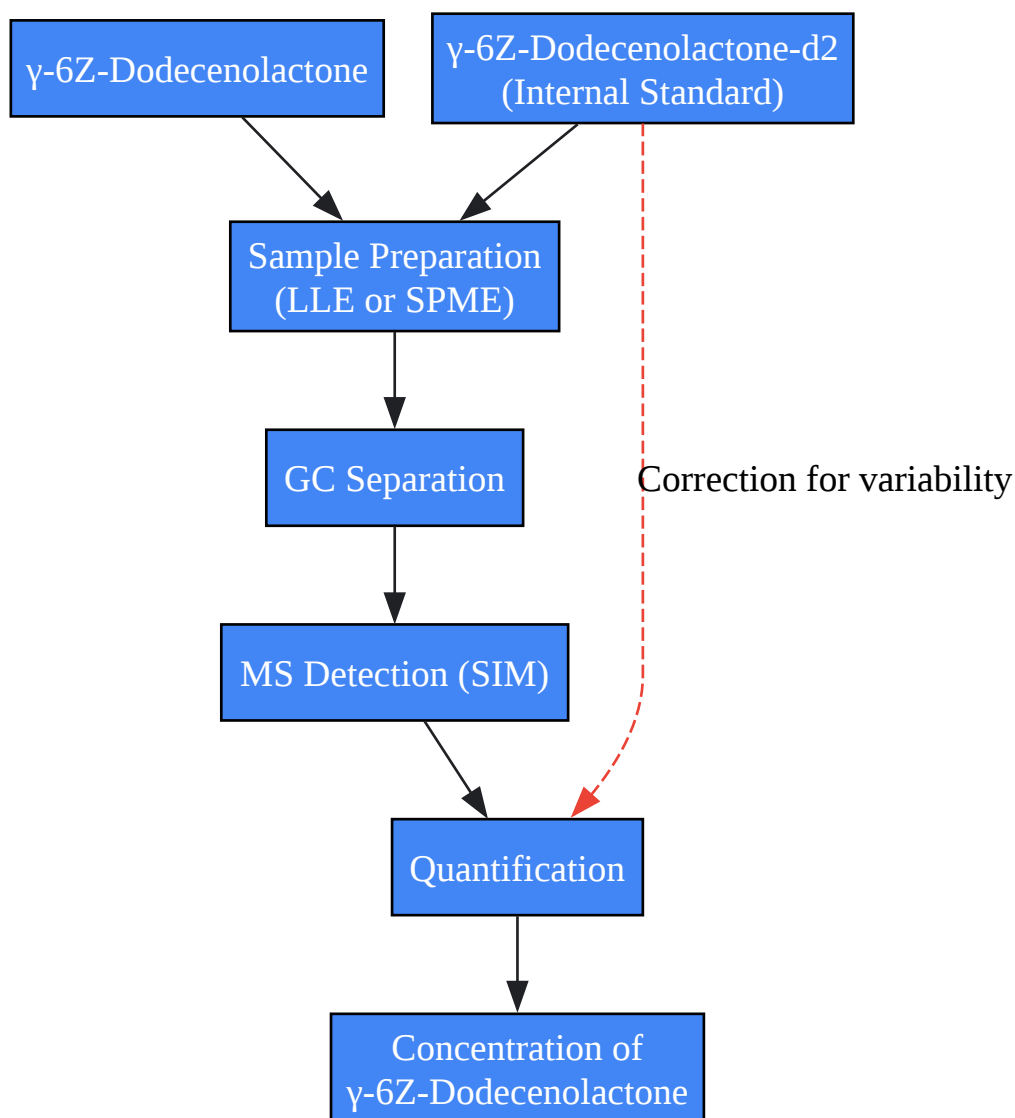
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Caption: Liquid-Liquid Extraction (LLE) workflow for beverage analysis.



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Caption: Headspace Solid-Phase Microextraction (HS-SPME) workflow.



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Caption: Logical relationship of the analytical method.

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